

A Comparative Analysis of Experimental and Predicted Properties of 1,1-Diphenylpropane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1-Diphenylpropane

Cat. No.: B075321

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the experimentally determined and computationally predicted physicochemical properties of **1,1-Diphenylpropane** (CAS No: 1530-03-6). The data is presented to support researchers in their understanding and utilization of this compound in various scientific applications, including as a reference standard or a building block in organic synthesis.

Data Presentation: Physicochemical Properties

The following table summarizes the key experimental and predicted properties of **1,1-Diphenylpropane**. Experimental values have been compiled from various sources, and predicted values are based on computational models from PubChem.

Property	Experimental Value	Predicted Value (PubChem)
Melting Point	13.3 °C	-1.5 °C
13.7 °C		
Boiling Point	278.85 °C (at 760 Torr)	283.4 °C
139 °C (at 10 Torr)		
Density	0.9873 g/cm ³ (at 20 °C)	0.992 g/cm ³
0.995 g/cm ³		
Refractive Index	1.5640	1.562
Molecular Weight	196.29 g/mol	
LogP (Octanol/Water Partition Coefficient)	4.4	
Water Solubility	0.00421 mg/L	
Vapor Pressure	0.00318 mmHg	

Experimental Protocols

Detailed methodologies for determining the key experimental properties cited above are outlined below. These protocols are standard procedures in organic and analytical chemistry.

Melting Point Determination

The melting point of **1,1-Diphenylpropane** can be determined using a capillary melting point apparatus.

Procedure:

- A small, dry sample of **1,1-Diphenylpropane** is finely powdered.
- The powdered sample is packed into a capillary tube to a height of 2-3 mm.

- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded as the melting point range.[\[1\]](#)[\[2\]](#)

Boiling Point Determination

The boiling point of **1,1-Diphenylpropane**, a liquid at room temperature, can be determined using the distillation method or the micro boiling point method.

Procedure (Micro Method):

- A small amount of **1,1-Diphenylpropane** (a few milliliters) is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.
- The test tube is attached to a thermometer and heated in a suitable bath (e.g., oil bath).
- As the liquid is heated, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is discontinued, and the liquid is allowed to cool.
- The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Density Measurement

The density of liquid **1,1-Diphenylpropane** can be determined using a pycnometer or a graduated cylinder and a balance.

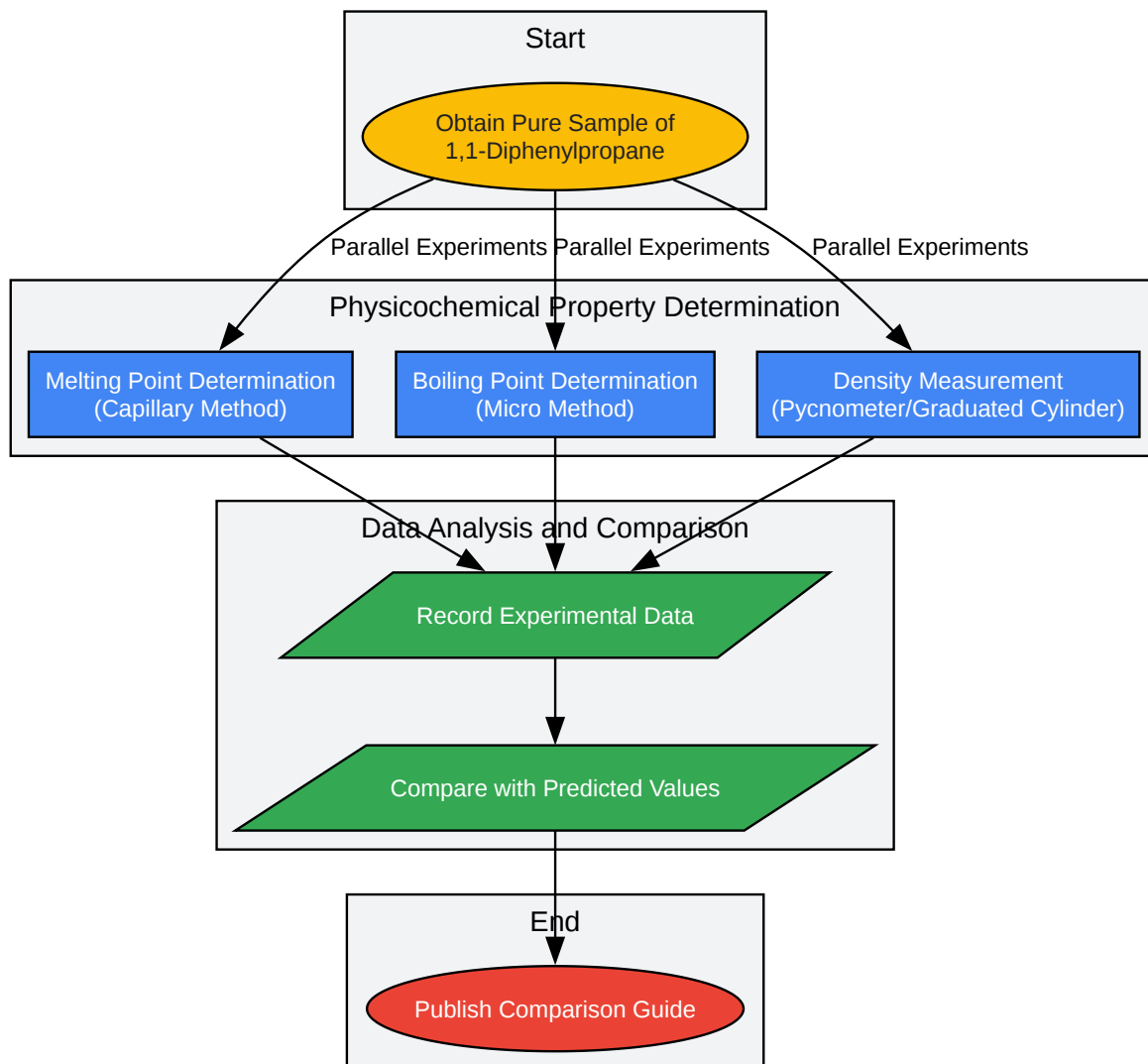
Procedure (using a graduated cylinder):

- The mass of a clean, dry graduated cylinder is measured using an analytical balance.

- A known volume of **1,1-Diphenylpropane** is added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- The combined mass of the graduated cylinder and the liquid is measured.
- The mass of the liquid is determined by subtracting the mass of the empty graduated cylinder.
- The density is calculated by dividing the mass of the liquid by its volume.[6][7] For higher precision, a pycnometer is used, which is a flask with a specific, accurately known volume.[8]

Mandatory Visualization

The following diagram illustrates a general experimental workflow for the determination of the physicochemical properties of a liquid compound like **1,1-Diphenylpropane**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining and comparing the physicochemical properties of **1,1-Diphenylpropane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. phillysim.org [phillysim.org]
- 3. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 4. westlab.com [westlab.com]
- 5. cdn.juniata.edu [cdn.juniata.edu]
- 6. batman.edu.tr [batman.edu.tr]
- 7. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 8. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- To cite this document: BenchChem. [A Comparative Analysis of Experimental and Predicted Properties of 1,1-Diphenylpropane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075321#comparison-of-experimental-and-predicted-properties-of-1-1-diphenylpropane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com